

Application Notes and Protocols for 2-Chloro-6-O-methyl-inosine

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Compound of Interest

Compound Name: 2-Chloro-6-O-methyl-inosine

Cat. No.: B029386

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Introduction

2-Chloro-6-O-methyl-inosine is a synthetic purine nucleoside analog. As a derivative of inosine, it incorporates a chlorine atom at the 2-position and a methyl ether at the 6-position of the purine ring. These modifications make it a valuable intermediate in medicinal chemistry and a tool for biochemical research.[1] Its structural similarity to endogenous nucleosides allows it to interact with biological systems, while its unique substitutions provide sites for further chemical modification and can influence its metabolic stability.[2] This document provides detailed guidelines for the safe handling, storage, and application of **2-Chloro-6-O-methyl-inosine**, intended for researchers, scientists, and drug development professionals.

Compound Properties and Characteristics

A thorough understanding of the physicochemical properties of **2-Chloro-6-O-methyl-inosine** is fundamental to its proper handling and use.

Property	Value	Source
CAS Number	15465-92-6	[3]
Molecular Formula	C ₁₁ H ₁₃ ClN ₄ O ₅	[3]
Molecular Weight	316.70 g/mol	[4]
Appearance	White to off-white crystalline solid	[5]
Purity	Typically ≥98%	[6]

Structural Analogy and Potential Applications:

2-Chloro-6-O-methyl-inosine is a hypoxanthine analog. Hypoxanthine and its derivatives are involved in various metabolic pathways.[5] The modifications at the C2 and C6 positions of the purine ring make this compound a versatile precursor for the synthesis of more complex nucleoside analogs. The chloro group can be a site for nucleophilic substitution, and the methoxy group can be modified or cleaved to yield other functional groups. Such derivatives are of interest in the development of antiviral and anticancer agents.[7]

Safe Handling and Personal Protective Equipment (PPE)

As with any chemical compound, proper safety precautions are paramount when handling **2-Chloro-6-O-methyl-inosine**.

2.1. Engineering Controls:

- Work in a well-ventilated area. A chemical fume hood is recommended, especially when handling the powdered form or preparing solutions.

2.2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.

- **Hand Protection:** Use nitrile or other chemically resistant gloves. Inspect gloves for any tears or punctures before use.
- **Body Protection:** A lab coat is required. For larger quantities or in case of a spill, additional protective clothing may be necessary.
- **Respiratory Protection:** If working outside of a fume hood and there is a risk of inhaling dust, a NIOSH-approved respirator with a particulate filter is recommended.

2.3. General Hygiene Practices:

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

Storage and Stability

Proper storage is critical to maintain the integrity and purity of **2-Chloro-6-O-methyl-inosine**.

3.1. Solid Compound:

- **Temperature:** Store at -20°C for long-term storage.[6]
- **Atmosphere:** Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent hydrolysis from atmospheric moisture.[5]
- **Light:** Protect from light.

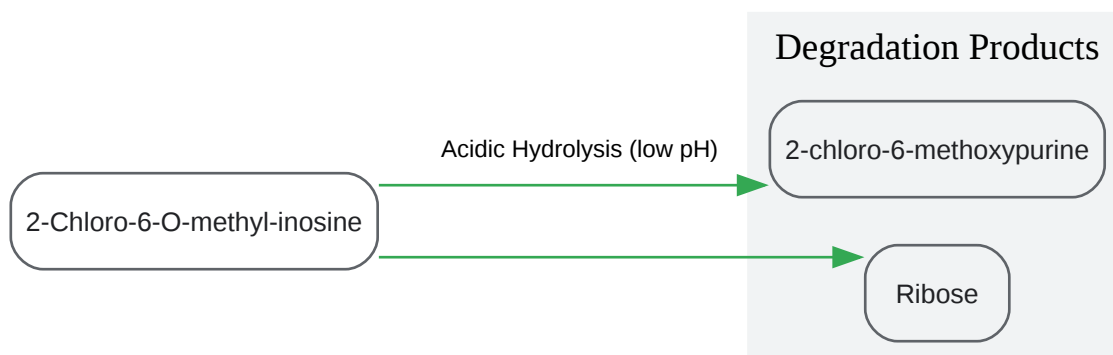
3.2. Stock Solutions:

The stability of **2-Chloro-6-O-methyl-inosine** in solution is a critical factor for experimental reproducibility. While specific stability data for this compound is not extensively published, data from the closely related compound 2-chloro-2'-deoxyadenosine suggests that it is stable at neutral and basic pH but undergoes rapid degradation in acidic conditions.[8]

- **Solvent Selection:** Based on general solubility of nucleoside analogs, Dimethyl Sulfoxide (DMSO) is a common solvent for preparing high-concentration stock solutions. For aqueous buffers, it is crucial to maintain a neutral to slightly basic pH.
- **pH:** Prepare aqueous solutions in buffers with a pH of 7.0 or higher. Avoid acidic buffers.
- **Temperature:** Store stock solutions at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.
- **Recommendation:** It is advisable to prepare fresh aqueous solutions for each experiment. If storing for a short period, keep on ice. For longer-term storage in solution, use an organic solvent like DMSO and store at -80°C.

Potential Degradation Pathway:

The primary degradation pathway for nucleosides in acidic conditions is the hydrolysis of the N-glycosidic bond, which separates the purine base from the ribose sugar.[9] For **2-Chloro-6-O-methyl-inosine**, this would likely result in the formation of 2-chloro-6-methoxypurine and ribose.



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Caption: Predicted acidic hydrolysis of **2-Chloro-6-O-methyl-inosine**.

Application Protocols

2-Chloro-6-O-methyl-inosine is primarily used as a chemical intermediate in the synthesis of other nucleoside analogs.

4.1. Preparation of Stock Solutions:

Objective: To prepare a concentrated stock solution for use in subsequent experiments.

Materials:

- **2-Chloro-6-O-methyl-inosine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Protocol:

- Equilibrate the vial of **2-Chloro-6-O-methyl-inosine** to room temperature before opening to prevent condensation of moisture.
- In a chemical fume hood, weigh the desired amount of the compound into a sterile vial.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 100 mM).
- Vortex briefly to dissolve the compound completely. Gentle warming (e.g., 37°C) may be applied if necessary.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C.

4.2. Use as a Synthetic Precursor:

2-Chloro-6-O-methyl-inosine can be used in various organic synthesis reactions, particularly for modifications at the C2 and C6 positions of the purine ring.

Example Workflow: Nucleophilic Substitution at the C2 Position



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Caption: General workflow for nucleophilic substitution.

Note: The specific reaction conditions (solvent, temperature, catalyst, and reaction time) will depend on the nucleophile used and the desired product. Researchers should consult relevant literature for specific protocols.[10]

4.3. Use in Enzymatic Assays:

As a nucleoside analog, **2-Chloro-6-O-methyl-inosine** could potentially be a substrate or inhibitor for enzymes involved in nucleoside metabolism, such as purine nucleoside phosphorylase or adenosine deaminase.[11]

Protocol for Investigating Enzyme Inhibition:

Objective: To determine if **2-Chloro-6-O-methyl-inosine** inhibits a specific enzyme.

Materials:

- Enzyme of interest (e.g., adenosine deaminase)
- Natural substrate for the enzyme (e.g., adenosine)
- Assay buffer (ensure pH is optimal for the enzyme and does not degrade the compound)
- **2-Chloro-6-O-methyl-inosine** stock solution
- Detection reagent (to measure substrate consumption or product formation)
- 96-well plate and plate reader

Protocol:

- Prepare a series of dilutions of the **2-Chloro-6-O-methyl-inosine** stock solution in the assay buffer.
- In a 96-well plate, add the enzyme, the natural substrate, and varying concentrations of **2-Chloro-6-O-methyl-inosine**. Include control wells with no inhibitor and wells with no enzyme (blank).
- Incubate the plate at the optimal temperature for the enzyme for a set period.
- Stop the reaction and add the detection reagent.
- Measure the signal (e.g., absorbance or fluorescence) using a plate reader.
- Calculate the percentage of enzyme inhibition at each concentration of **2-Chloro-6-O-methyl-inosine** and determine the IC₅₀ value if applicable.

Waste Disposal

All waste containing **2-Chloro-6-O-methyl-inosine** must be disposed of as hazardous chemical waste.

- Solid Waste: Collect any unused solid compound and contaminated materials (e.g., weigh boats, gloves) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **2-Chloro-6-O-methyl-inosine** in a sealed, labeled container for halogenated organic waste. Do not pour down the drain.
- Follow all local, state, and federal regulations for hazardous waste disposal.

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